

A Comprehensive Technical Guide to 4-Methoxy-3,5-dimethylaniline Hydrochloride

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Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylaniline HCl

Cat. No.: B1357400

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This technical guide provides an in-depth overview of 4-Methoxy-3,5-dimethylaniline hydrochloride, a substituted aniline derivative of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and characterization, and discusses its potential applications.

Chemical Structure and Properties

4-Methoxy-3,5-dimethylaniline hydrochloride is the hydrochloride salt of the organic compound 4-methoxy-3,5-dimethylaniline. The presence of the methoxy and dimethyl functional groups on the aniline ring influences its chemical reactivity and physical properties.

Table 1: Physicochemical Properties of 4-Methoxy-3,5-dimethylaniline and its Hydrochloride Salt

Property	Value	Source
IUPAC Name	4-methoxy-3,5-dimethylaniline hydrochloride	
Molecular Formula	C ₉ H ₁₄ ClNO	
Molecular Weight	187.67 g/mol	
CAS Number	158400-44-3	
InChI Key	ZIFOMDOKIQPLAL-UHFFFAOYSA-N	
Canonical SMILES	<chem>CC1=CC(=CC(=C1OC)C)N.Cl</chem>	[1]
Purity	Typically ≥96%	
Physical Form	Solid	

Note: Some data may be for the free base, 4-methoxy-3,5-dimethylaniline (C₉H₁₃NO, MW: 151.21 g/mol), as specific data for the hydrochloride salt is not always available.[2]

Synthesis and Experimental Protocols

The synthesis of 4-methoxy-3,5-dimethylaniline hydrochloride can be achieved through a multi-step process, typically involving the reduction of a nitrated precursor, followed by conversion to the hydrochloride salt.

Synthesis of 4-Methoxy-3,5-dimethylaniline

A common route for the synthesis of substituted anilines is the reduction of the corresponding nitro compound. An analogous procedure for the synthesis of 4-methoxy-2,6-dimethylaniline from 5-methoxy-1,3-dimethyl-2-nitrobenzene using tin(II) chloride is described below.[3] This can be adapted for the synthesis of 4-methoxy-3,5-dimethylaniline from a suitable nitrated precursor.

Experimental Protocol: Reduction of a Nitroaromatic Precursor

- To a solution of the starting nitro compound (e.g., 1-methoxy-2,4-dimethyl-5-nitrobenzene) (10 mmol) in ethanol (20 mL), add tin(II) chloride dihydrate (50 mmol).
- Reflux the mixture overnight.
- After cooling, add ice to the reaction mixture and basify with a 2N NaOH solution.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Extract the aqueous solution with dichloromethane (4 x 30 mL).
- Combine the organic layers, dry over anhydrous magnesium sulfate, and remove the solvent under reduced pressure.
- Purify the residue using silica gel column chromatography to yield the desired aniline.

Formation of the Hydrochloride Salt

The hydrochloride salt can be prepared by treating the free base with hydrochloric acid. An analogous procedure for the preparation of 4-methoxy-N-ethylamphetamine HCl is as follows.
[\[4\]](#)

Experimental Protocol: Hydrochloride Salt Formation

- Dissolve the purified 4-methoxy-3,5-dimethylaniline free base in a suitable solvent such as isopropanol or diethyl ether.
- Treat the solution with isopropanolic HCl or ethereal HCl until the pH is acidic (e.g., pH 5).[\[4\]](#)
- If precipitation occurs, dilute with a non-polar solvent like diethyl ether to facilitate complete precipitation.[\[4\]](#)
- Collect the resulting precipitate by suction filtration.
- Wash the solid with additional diethyl ether to remove any excess HCl.
- Dry the product under vacuum to yield 4-methoxy-3,5-dimethylaniline hydrochloride as a crystalline solid.

Spectroscopic Characterization

The structure and purity of 4-methoxy-3,5-dimethylaniline hydrochloride can be confirmed using various spectroscopic techniques.

Table 2: Spectroscopic Data for 4-Methoxy-3,5-dimethylaniline and Related Compounds

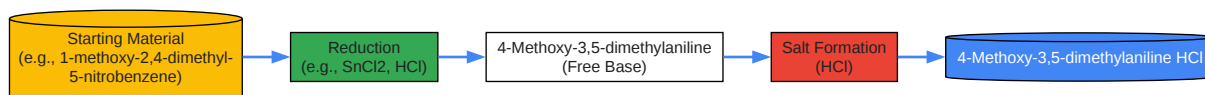
Technique	Data	Source
¹ H NMR	Data for the free base of the closely related 4-methoxy-N-methylaniline (400 MHz, CDCl ₃) shows characteristic peaks at δ 6.82 (d, J = 8.7 Hz, 2H, aromatic), 6.60 (d, J = 8.6 Hz, 2H, aromatic), 3.77 (s, 3H, -OCH ₃), and 2.81 (s, 3H, -NCH ₃).	[5]
¹³ C NMR	For 4-methoxy-N-methylaniline (101 MHz, CDCl ₃), signals are observed at δ 152.13, 143.75, 114.96, 113.67, 55.89, and 31.63.	[5]
Mass Spec.	GC-MS data for 4-methoxy-3,5-dimethylaniline shows major fragments (m/z) at 151 (M ⁺), 136, and 108.	[2]
FTIR	The FTIR spectrum of an amine hydrochloride typically displays absorbances in the 2000-2700 cm ⁻¹ range, consistent with an amine-halogen ion pair, along with significant aliphatic C-H stretching absorbances between 2800-3000 cm ⁻¹ .	[6]

Applications in Research and Development

Substituted anilines, such as 4-methoxy-3,5-dimethylaniline hydrochloride, are valuable intermediates in organic synthesis. They serve as precursors for the construction of more complex molecules and are utilized in the development of novel compounds in medicinal chemistry and materials science.[7] The reactivity of the aniline core allows for a variety of chemical transformations, making it a versatile building block in drug discovery and development.[7]

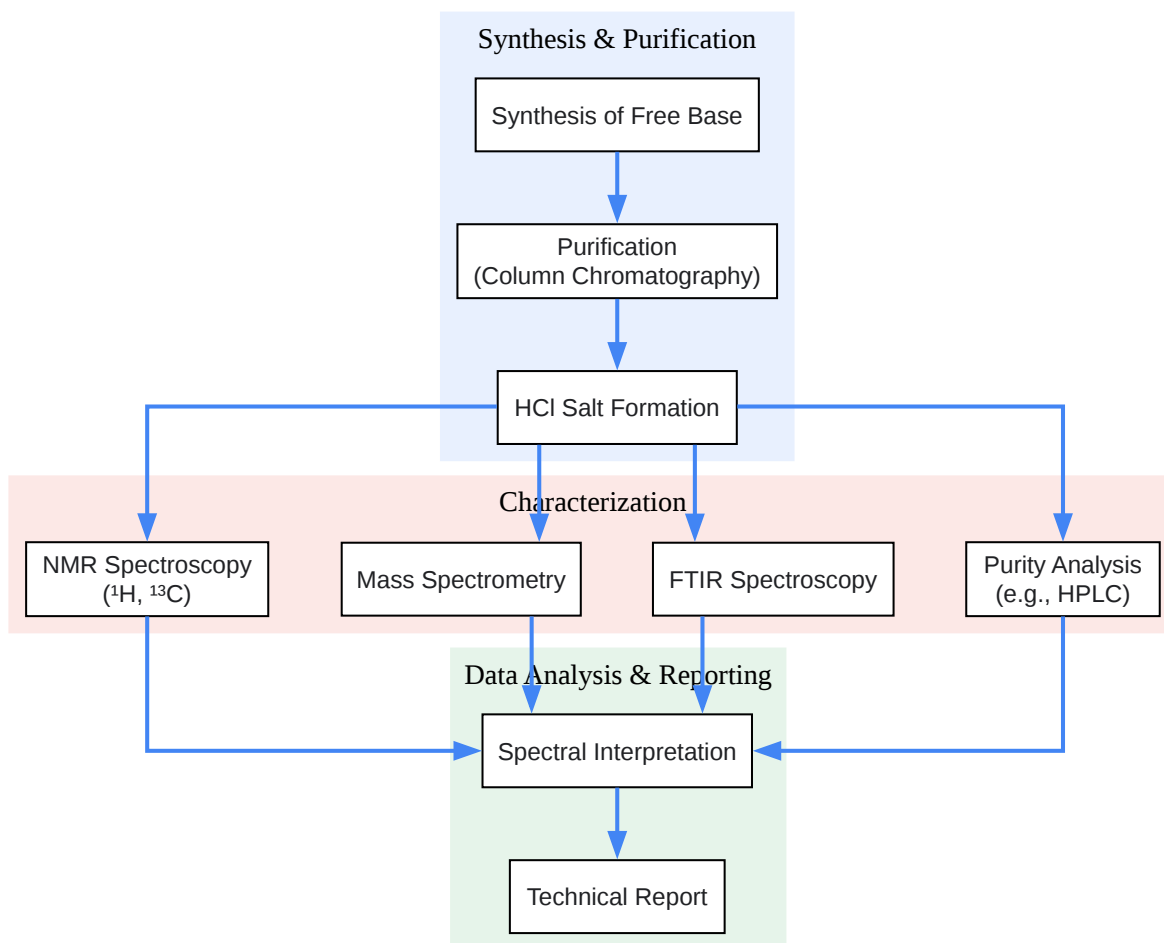
Visualizing Synthesis and Experimental Workflows

The following diagrams illustrate the synthesis pathway and a general experimental workflow for the characterization of 4-methoxy-3,5-dimethylaniline hydrochloride.



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Caption: Synthesis pathway for **4-Methoxy-3,5-dimethylaniline HCl**.



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Caption: Experimental workflow for synthesis and characterization.

Safety and Handling

4-Methoxy-3,5-dimethylaniline hydrochloride should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety

glasses, should be worn. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

This technical guide provides a solid foundation for understanding and working with 4-methoxy-3,5-dimethylaniline hydrochloride. For further details, researchers are encouraged to consult the cited literature and supplier documentation.

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References

- 1. 4-Methoxy-3,5-dimethylaniline HCl | C₉H₁₄ClNO | CID 19032380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methoxy-3,5-dimethylaniline | C₉H₁₃NO | CID 4166097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-methoxy-2,6-dimethyl-aniline synthesis - chemicalbook [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. rsc.org [rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. 4-Methoxy-N-methylaniline hydrochloride | 10541-33-0 | Benchchem [benchchem.com]
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